

# addressing receptor desensitization in Up4A signaling studies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Uridine adenosine tetraphosphate

Cat. No.: B15584270 Get Quote

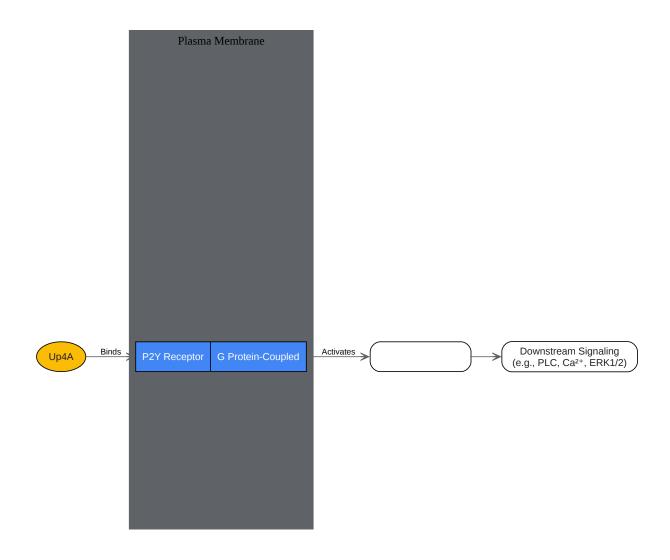
### **Technical Support Center: Up4A Signaling Studies**

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers studying **uridine adenosine tetraphosphate** (Up4A) signaling, with a focus on addressing the common experimental challenge of receptor desensitization.

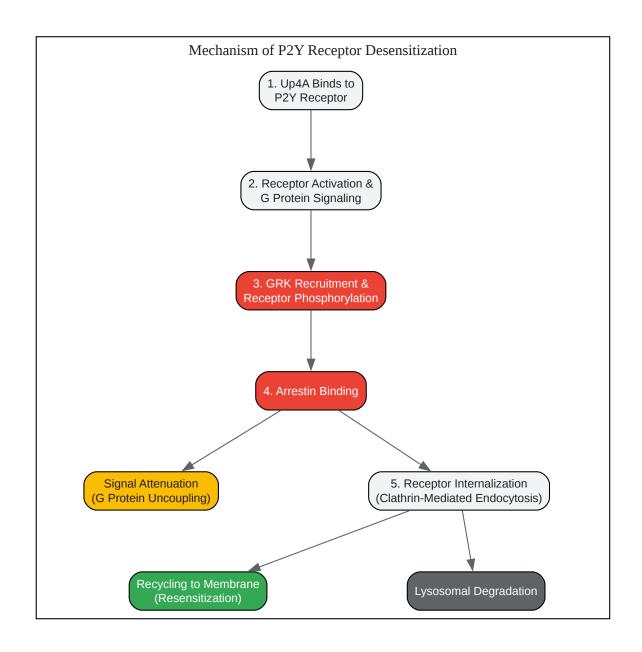
# Frequently Asked Questions (FAQs) Q1: What is Up4A and which receptors does it primarily activate?

A1: **Uridine adenosine tetraphosphate** (Up4A) is a dinucleotide that acts as an extracellular signaling molecule, initially identified as an endothelium-derived vasoconstrictor.[1][2][3] It is involved in various physiological processes, including the regulation of vascular tone, smooth muscle cell proliferation and migration, and angiogenesis.[1][2][3][4] Up4A exerts its effects by activating purinergic P2Y receptors, which are a family of G protein-coupled receptors (GPCRs). While it can interact with several subtypes, it is a notable agonist for P2Y1, P2Y2, and P2Y4 receptors.[1][5]

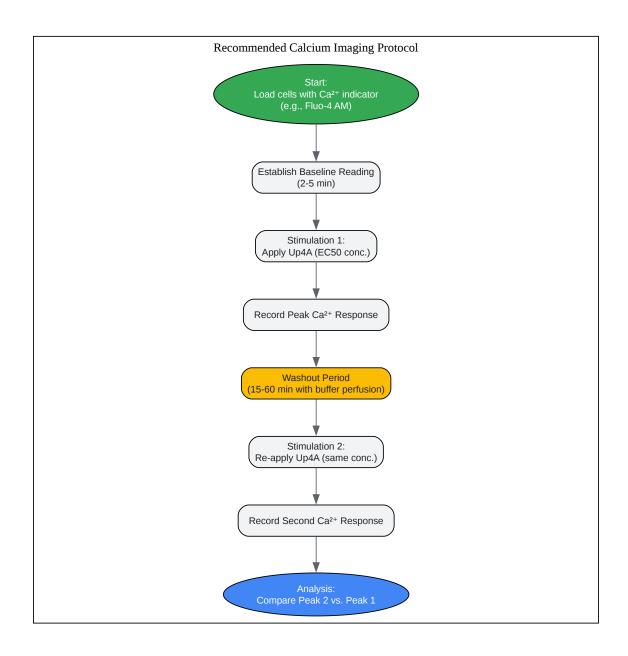












Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. Uridine adenosine tetraphosphate (Up4A) is a strong inductor of smooth muscle cell migration via activation of the P2Y2 receptor and cross-communication to the PDGF receptor
   - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Uridine adenosine tetraphosphate and purinergic signaling in cardiovascular system: An update PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Uridine adenosine tetraphosphate and purinergic signaling in cardiovascular system: an update PMC [pmc.ncbi.nlm.nih.gov]
- 4. ahajournals.org [ahajournals.org]
- 5. Uridine adenosine tetraphosphate is a novel neurogenic P2Y1 receptor activator in the gut
   PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [addressing receptor desensitization in Up4A signaling studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584270#addressing-receptor-desensitization-in-up4a-signaling-studies]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com